

# Essential Safety and Operational Guide for Handling Boc-12-Ado-OH

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## Compound of Interest

Compound Name: Boc-12-Ado-OH

Cat. No.: B558783

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **Boc-12-Ado-OH**. The following procedures for handling, storage, and disposal are based on available safety data and established laboratory best practices.

Chemical Identifier:

- Name: **Boc-12-Ado-OH**
- Synonym: 12-(Boc-amino)dodecanoic acid[1]
- CAS Number: 18934-81-1[2]
- Molecular Formula:  $C_{17}H_{33}NO_4$ [2]
- Molecular Weight: 315.45 g/mol

## Hazard Identification and Personal Protective Equipment

**Boc-12-Ado-OH** is a combustible solid in powder form. Appropriate personal protective equipment (PPE) is crucial to ensure safety during handling.

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or eyeshields.	Protects eyes from dust particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact with the chemical.
Respiratory Protection	N95 dust mask or equivalent.	Prevents inhalation of the powder.
Skin and Body Protection	Laboratory coat.	Protects skin and clothing from contamination.

## Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural steps will minimize exposure and ensure safe handling of **Boc-12-Ado-OH**.

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation risk.
- Ensure that an eyewash station and safety shower are readily accessible.
- Before handling, confirm that all necessary PPE is available and in good condition.

### 2. Handling the Compound:

- Don the appropriate PPE as specified in the table above.
- Carefully weigh the desired amount of **Boc-12-Ado-OH** powder on a calibrated analytical balance. Avoid generating dust.
- If creating a solution, add the powder to the solvent slowly to prevent splashing.

- **Boc-12-Ado-OH** is used as a PROTAC linker in synthesis and can react with primary amines in the presence of activators.[3][4][5]

### 3. Storage:

- Store **Boc-12-Ado-OH** in a tightly sealed container.
- Keep in a cool, dry place away from heat and open flames, as it is a combustible solid.

## Disposal Plan

Proper disposal of **Boc-12-Ado-OH** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

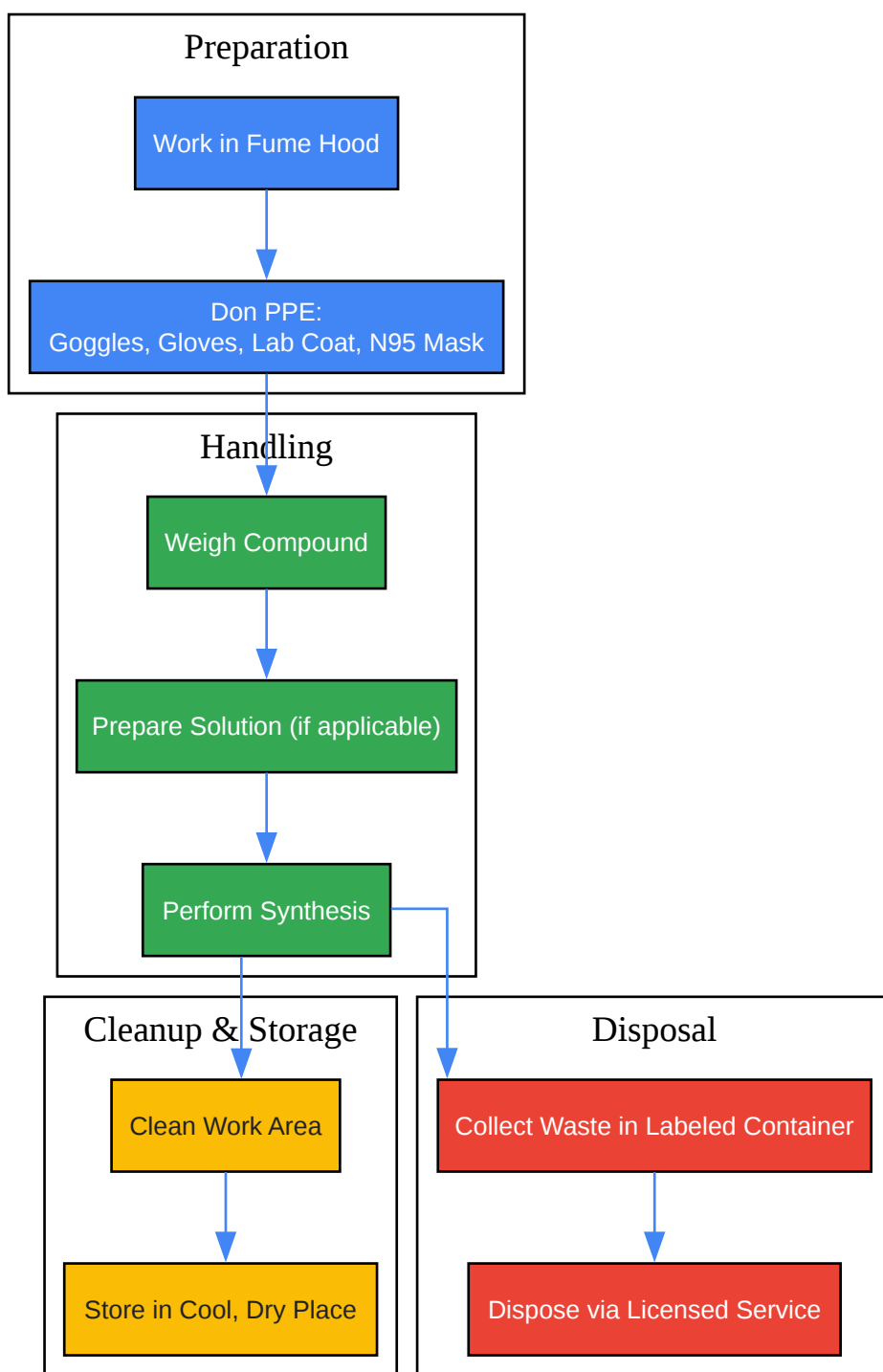
### 1. Waste Segregation and Collection:

- Collect all waste material (excess solid, contaminated consumables) in a designated, clearly labeled hazardous waste container.
- Do not mix with other waste streams unless compatible.

### 2. Disposal Procedure:

- Arrange for disposal through a licensed professional waste disposal service.
- Follow all local, state, and federal regulations for chemical waste disposal.
- Do not dispose of **Boc-12-Ado-OH** down the drain or in regular trash.

## Workflow for Safe Handling and Disposal of Boc-12-Ado-OH



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Caption: Workflow for the safe handling and disposal of **Boc-12-Ado-OH**.

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